

Personal protective equipment for handling MurA-IN-2

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Compound of Interest

Compound Name: MurA-IN-2

Cat. No.: B12399184

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Essential Safety and Handling Guide for MurA-IN-2

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **MurA-IN-2**, a potent MurA inhibitor with antibacterial activity. The following procedures are designed to minimize risk and establish clear operational and disposal plans.

Chemical and Physical Properties

While a comprehensive Safety Data Sheet (SDS) for **MurA-IN-2** (CAS No. 2164447-18-9) is not readily available in public domains, its chemical structure, containing a chloroacetamide functional group, allows for an informed assessment of its likely properties and hazards. The information presented below is a synthesis of data from suppliers and safety data for structurally related compounds.

Property	Value	Source/Notes
Chemical Name	2-Chloro-N-(decahydronaphthalen-1-yl)acetamide	Based on SMILES string and chemical structure.
CAS Number	2164447-18-9	[1]
Molecular Formula	C ₁₂ H ₁₈ ClNO	Calculated from the chemical structure.
Molecular Weight	227.73 g/mol	Calculated from the chemical structure.
Appearance	Solid	Typical for this type of compound.
Purity	>98% (or as specified by supplier)	Varies by supplier. Always consult the Certificate of Analysis.
Solubility	Soluble in DMSO	A common solvent for this class of compounds. Check supplier information for specifics.
Storage Conditions	Dry, dark, and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years).	Standard practice for research compounds to ensure stability.
Shipping Conditions	Room temperature in continental US; may vary elsewhere.	[1]

Hazard Identification and Personal Protective Equipment (PPE)

MurA-IN-2 contains a chloroacetamide functional group, which is a known reactive moiety. Compounds containing this group are often classified as toxic and may cause allergic skin

reactions. Therefore, stringent safety precautions are mandatory.

Potential Hazards:

- Toxic if swallowed.[\[2\]](#)[\[3\]](#)
- May cause an allergic skin reaction.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Suspected of damaging fertility.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- May cause serious eye irritation.
- May cause respiratory irritation.

Recommended Personal Protective Equipment (PPE):

PPE Category	Recommended Equipment
Eye/Face Protection	Wear chemical safety goggles and a face shield. [3]
Hand Protection	Wear impervious gloves (e.g., nitrile). Gloves must be inspected prior to use. [3]
Skin and Body Protection	Wear a lab coat, and consider additional protective clothing such as an apron or coveralls for larger quantities. Ensure skin is not exposed.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If aerosols or dusts are generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.

Handling and Storage Procedures

Safe Handling:

- Handle in accordance with good industrial hygiene and safety practices.

- Avoid contact with skin, eyes, and clothing.
- Avoid formation of dust and aerosols.
- Use only in a chemical fume hood.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.[\[2\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First-Aid Measures:

- If Swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[\[2\]](#)[\[3\]](#)
- If on Skin: Wash off immediately with soap and plenty of water. If skin irritation or a rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[2\]](#)[\[3\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Accidental Release Measures:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.

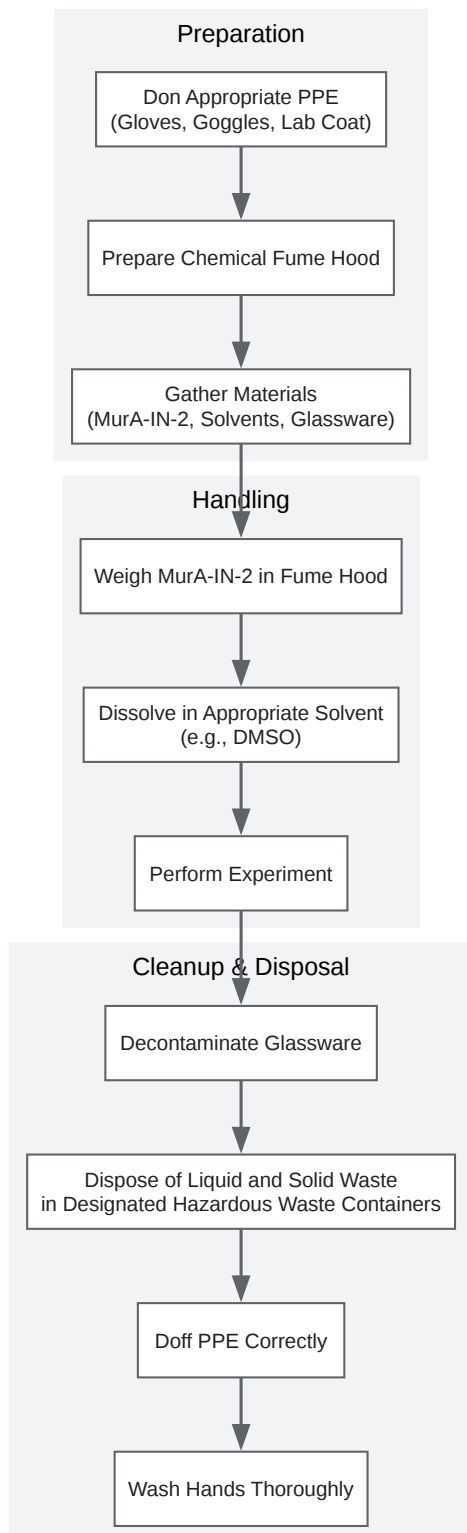
- Avoid dust formation.
- For small spills, carefully sweep up the solid material and place it into a suitable container for disposal.
- For large spills, prevent entry into waterways, sewers, basements, or confined areas.

Disposal Plan

Dispose of waste in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material. Contaminated packaging should be treated as the product itself.

Experimental Workflow for Handling MurA-IN-2

MurA-IN-2 Handling Workflow



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Caption: Logical workflow for the safe handling of **MurA-IN-2**.

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